

Velufenacin: A Comprehensive Pharmacological Profile and Comparison with Other Antimuscarinics

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Compound of Interest

Compound Name: Velufenacin

Cat. No.: B611657

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Abstract

Velufenacin (DA-8010) is an investigational muscarinic receptor antagonist in development for the treatment of overactive bladder (OAB). This technical guide provides an in-depth analysis of the pharmacological profile of **Velufenacin**, with a direct comparison to other established antimuscarinic agents. This document summarizes key receptor binding affinities, functional potencies, and the underlying experimental methodologies. Detailed signaling pathways and experimental workflows are visualized to facilitate a deeper understanding of the compound's mechanism of action and its place within the therapeutic landscape of OAB.

Introduction to Antimuscarinics for Overactive Bladder

Overactive bladder is a symptom complex characterized by urinary urgency, with or without urge incontinence, usually accompanied by frequency and nocturia. The primary pharmacological treatment for OAB involves the use of antimuscarinic agents. These drugs competitively antagonize the effects of acetylcholine at muscarinic receptors, particularly the M3 subtype, which is predominantly responsible for mediating detrusor smooth muscle contraction in the urinary bladder. By inhibiting these receptors, antimuscarinics reduce

involuntary bladder contractions, thereby increasing bladder capacity and alleviating the symptoms of OAB.

While effective, the clinical utility of some antimuscarinics can be limited by side effects such as dry mouth, constipation, and blurred vision. These adverse effects are often attributed to the blockade of muscarinic receptors in other tissues, such as salivary glands (M3) and the heart (M2). Consequently, the development of more selective M3 receptor antagonists or tissue-selective compounds represents a key strategy in improving the therapeutic index of this drug class. **Velufenacin** is a novel compound designed with the aim of achieving high potency for the M3 receptor and functional selectivity for the bladder over other organs, potentially offering an improved efficacy and tolerability profile.

Comparative Pharmacological Profile

The pharmacological activity of antimuscarinic agents is primarily defined by their binding affinity for the five muscarinic receptor subtypes (M1-M5). The following table summarizes the in vitro receptor binding affinities (K_i in nM) of **Velufenacin** and other commonly prescribed antimuscarinics.

Compound	M1 K _i (nM)	M2 K _i (nM)	M3 K _i (nM)	M4 K _i (nM)	M5 K _i (nM)	M3 vs M2 Selectivity
Velufenacin (DA-8010)	Data not available	~46.5	1.55 ^[1]	Data not available	Data not available	~30-fold
Solifenacin	26 ^[2]	170 ^[2]	12 ^[2]	110 ^[2]	31	14.2-fold
Darifenacin	6.3	39.8	0.8	50.1	10.0	50-fold
Oxybutynin	2.0	15.8	1.3	10.0	39.8	12.2-fold
Tolterodine	1.6	10.0	3.2	20.0	20.0	3.1-fold
Fesoterodine (5-HMT)	2.3	2.0	2.5	2.8	2.9	0.8-fold

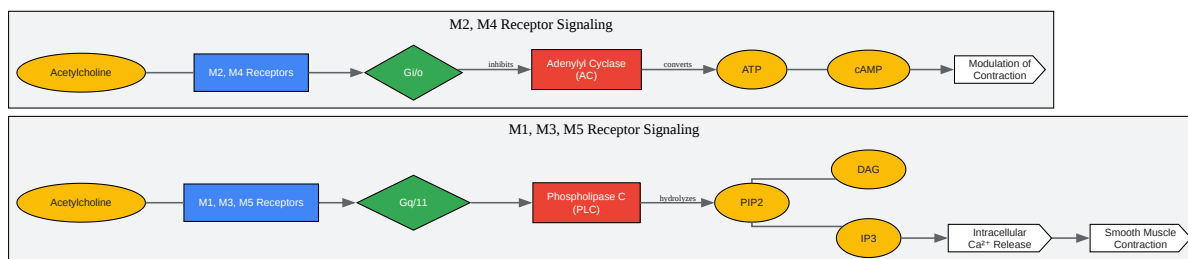
Note: K_i values are compiled from various sources and may have been determined under different experimental conditions. 5-HMT (5-hydroxymethyl tolterodine) is the active metabolite of Fesoterodine.

Preclinical studies have demonstrated that **Velufenacin** (DA-8010) exhibits a high binding affinity for the human M3 receptor, with a pK_i of 8.81 ± 0.05 . This translates to a K_i of approximately 1.55 nM. Furthermore, it has been shown to be approximately 30-fold more selective for the M3 receptor over the M2 receptor. In comparative in vitro studies, **Velufenacin** demonstrated a higher binding affinity for the human M3 receptor than other antimuscarinics like tolterodine, oxybutynin, darifenacin, and solifenacin.

Signaling Pathways and Experimental Workflows

Muscarinic Receptor Signaling Pathways

Muscarinic receptors are G-protein coupled receptors (GPCRs) that mediate diverse physiological responses to acetylcholine. The five subtypes are broadly classified based on their G-protein coupling. M1, M3, and M5 receptors couple to Gq/11 proteins, activating phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium, leading to smooth muscle contraction. M2 and M4 receptors couple to Gi/o proteins, which inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.

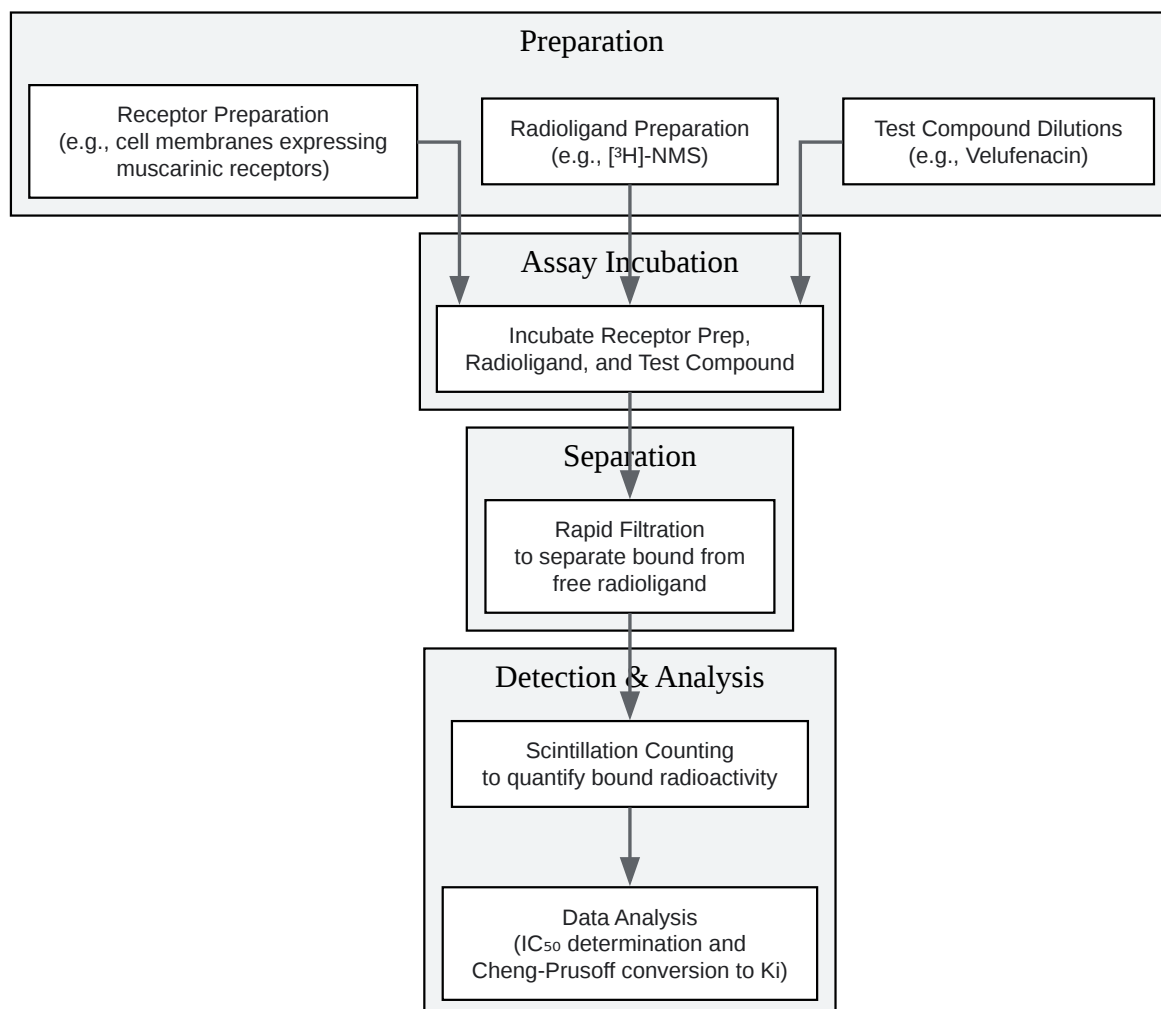


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Caption: Muscarinic receptor signaling pathways.

Experimental Workflow: Radioligand Competition Binding Assay

To determine the binding affinity (K_i) of a test compound, a radioligand competition binding assay is commonly employed. This assay measures the ability of an unlabeled compound to displace a radiolabeled ligand from the target receptor.



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Caption: Radioligand competition binding assay workflow.

Detailed Experimental Methodologies

Radioligand Competition Binding Assay

Objective: To determine the inhibition constant (K_i) of test compounds for muscarinic receptor subtypes.

Materials:

- Cell membranes from CHO-K1 or HEK-293 cells stably expressing human M1, M2, M3, M4, or M5 receptors.
- Radioligand: [^3H]-N-methylscopolamine ([^3H]-NMS) or [^3H]-Quinuclidinyl benzilate ([^3H]-QNB).
- Non-specific binding control: Atropine (1 μM).
- Test compounds: **Velufenacin** and comparator antimuscarinics.
- Assay buffer: e.g., 50 mM Tris-HCl, 5 mM MgCl_2 , pH 7.4.
- 96-well filter plates (e.g., GF/C).
- Scintillation cocktail.
- Microplate scintillation counter.

Procedure:

- **Membrane Preparation:** Homogenize cells expressing the target receptor in cold lysis buffer. Centrifuge to pellet the membranes. Wash the pellet and resuspend in assay buffer. Determine protein concentration using a suitable method (e.g., BCA assay).
- **Assay Setup:** In a 96-well plate, combine the cell membrane preparation, a fixed concentration of the radioligand (typically at or near its K_d), and varying concentrations of the unlabeled test compound.
- **Incubation:** Incubate the plates at a controlled temperature (e.g., 25°C or 37°C) for a sufficient time to reach equilibrium (e.g., 60-120 minutes).
- **Filtration:** Rapidly filter the contents of each well through the filter plate using a cell harvester to separate the receptor-bound radioligand from the free radioligand. Wash the filters with ice-cold wash buffer to remove unbound radioactivity.

- **Quantification:** Dry the filter plates, add scintillation cocktail to each well, and count the radioactivity using a microplate scintillation counter.
- **Data Analysis:** Plot the percentage of specific binding against the logarithm of the test compound concentration. Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand). Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

In Vitro Functional Assays

Objective: To measure the functional antagonist activity of test compounds at Gq-coupled muscarinic receptors.

Materials:

- Cells stably expressing human M1, M3, or M5 receptors.
- Assay medium containing [3H]-myo-inositol.
- Agonist: Carbachol or acetylcholine.
- Test compounds.
- LiCl solution.
- Dowex anion-exchange resin.
- Scintillation cocktail and counter.

Procedure:

- **Cell Labeling:** Plate cells and incubate overnight in medium containing [3H]-myo-inositol to label the cellular phosphoinositide pools.
- **Pre-incubation:** Wash the cells and pre-incubate with assay buffer containing LiCl (to inhibit inositol monophosphatase) and the test compound at various concentrations for a defined period.

- Stimulation: Add a fixed concentration of the agonist (e.g., carbachol) to stimulate IP production and incubate for a specific time.
- Extraction: Terminate the reaction by adding a cold acid solution (e.g., perchloric acid).
- Purification: Separate the total inositol phosphates from the cell lysate using anion-exchange chromatography.
- Quantification: Measure the radioactivity of the eluted inositol phosphates using liquid scintillation counting.
- Data Analysis: Determine the concentration-response curves for the antagonist in the presence of the agonist and calculate the functional potency (e.g., IC_{50} or pA_2 value).

Objective: To measure the functional antagonist activity of test compounds at Gi-coupled muscarinic receptors.

Materials:

- Cells stably expressing human M2 or M4 receptors.
- Forskolin (to stimulate adenylyl cyclase).
- Agonist: Carbachol or acetylcholine.
- Test compounds.
- cAMP detection kit (e.g., HTRF, AlphaScreen, or ELISA-based).

Procedure:

- Cell Plating: Plate cells in a suitable microplate and allow them to adhere.
- Pre-incubation: Pre-incubate the cells with the test compound at various concentrations.
- Stimulation: Add a mixture of forskolin and the muscarinic agonist to the cells. The agonist will inhibit the forskolin-induced cAMP production.

- **Lysis and Detection:** Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's protocol for the chosen detection kit.
- **Data Analysis:** The ability of the antagonist to reverse the agonist-induced inhibition of cAMP production is measured. Determine the concentration-response curves and calculate the functional potency (e.g., IC_{50} or pA_2 value).

Conclusion

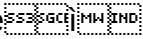
Velufenacin is a potent and selective M3 muscarinic receptor antagonist with a promising pharmacological profile for the treatment of overactive bladder. Its high affinity for the M3 receptor, coupled with its significant selectivity over the M2 receptor, suggests the potential for a favorable efficacy-to-side-effect ratio. Preclinical data indicates a functional selectivity for the bladder over salivary glands, which may translate to a lower incidence of dry mouth in clinical settings. Further clinical investigations are necessary to fully elucidate the therapeutic potential of **Velufenacin** in the management of OAB. This technical guide provides a foundational understanding of its pharmacological characteristics in comparison to other antimuscarinic agents, supported by detailed experimental methodologies for its characterization.

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